

O-Phthalimide-C1-S-C1-acid molecular weight and formula

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Compound of Interest

Compound Name: O-Phthalimide-C1-S-C1-acid

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Technical Guide: O-Phthalimide-C1-S-C1-acid

Audience: Researchers, scientists, and drug development professionals.

This technical guide provides essential information regarding the molecular properties of **O-Phthalimide-C1-S-C1-acid**, a compound of interest in organic synthesis and medicinal chemistry.

Molecular Identity and Properties

O-Phthalimide-C1-S-C1-acid, systematically named 2-[[(1,3-dihydro-1,3-dioxo-2H-isoindol-2-yl)methyl]thio]acetic acid, is a derivative of phthalimide.[1] Phthalimides are a class of compounds widely utilized as precursors in the synthesis of primary amines, particularly in the Gabriel synthesis.[2][3] They also form the core structure of various biologically active molecules.

The key quantitative data for **O-Phthalimide-C1-S-C1-acid** is summarized in the table below.

| Property | Value | Reference |
|------------------|--------------|-----------|
| Chemical Formula | C11H9NO4S | [1] |
| Molecular Weight | 251.26 g/mol | [1] |
| CAS Number | 221334-38-9 | [1] |



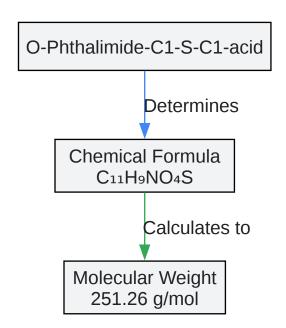
Experimental Protocols

The synthesis of phthalimide derivatives can be achieved through various established methods. A common approach involves the condensation of phthalic anhydride with a primary amine at elevated temperatures.[2] Another widely used method is the Gabriel synthesis, which utilizes potassium phthalimide to react with alkyl halides.[2]

While specific experimental protocols for the synthesis of **O-Phthalimide-C1-S-C1-acid** were not detailed in the provided search results, a general procedure for N-alkylation of phthalimides can be adapted. This typically involves reacting potassium phthalimide with a suitable halo-substituted thioacetic acid derivative in an appropriate solvent.

Logical Relationship Diagram

The following diagram illustrates the relationship between the common name, chemical formula, and molecular weight of the target compound.



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Caption: Relationship between compound name, formula, and molecular weight.



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References

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- 3. byjus.com [byjus.com]
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